

Safe Handling and Disposal of 2,4,5-Trimethylbenzaldehyde: A Comprehensive Guide

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Compound of Interest

Compound Name: 2,4,5-Trimethylbenzaldehyde

Cat. No.: B1202114

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For Researchers, Scientists, and Drug Development Professionals

This document provides essential safety and logistical information for the handling and disposal of **2,4,5-Trimethylbenzaldehyde** (CAS No. 5779-72-6). The following procedural guidance is designed to ensure the safety of laboratory personnel and compliance with standard safety protocols.

Essential Safety Information

Hazard Identification and Classification:

2,4,5-Trimethylbenzaldehyde is classified as a hazardous substance.^[1] It is crucial to handle this chemical with appropriate care, adhering to the safety precautions outlined in this guide.

GHS Hazard Statements:

- H315: Causes skin irritation.^[1]
- H319: Causes serious eye irritation.^[1]
- H335: May cause respiratory irritation.^[1]

GHS Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapours/spray.

- P264: Wash skin thoroughly after handling.
- P271: Use only outdoors or in a well-ventilated area.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P302 + P352: IF ON SKIN: Wash with plenty of water.
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

Quantitative Data Summary

For quick reference, the following table summarizes key quantitative data for **2,4,5-Trimethylbenzaldehyde**.

Property	Value
Molecular Formula	C ₁₀ H ₁₂ O
Molecular Weight	148.20 g/mol
CAS Number	5779-72-6
Appearance	White to light yellow solid
Melting Point	41-46 °C (lit.)
Boiling Point	Not available
Flash Point	110 °C (230 °F) - closed cup
Occupational Exposure Limits (PEL, TLV, REL)	Not established
NFPA 704 Rating	Not available. For a related compound, Benzaldehyde, the ratings are Health: 2, Flammability: 2, Instability: 0. ^[2] A conservative approach should be taken.

Operational Plan for Safe Handling

A systematic approach to handling **2,4,5-Trimethylbenzaldehyde** is critical to minimize exposure and ensure a safe laboratory environment.

1. Engineering Controls:

- Work in a well-ventilated area, preferably within a chemical fume hood.
- Ensure that eyewash stations and safety showers are readily accessible.

2. Personal Protective Equipment (PPE):

- Eye Protection: Wear chemical safety goggles or a face shield.[3]
- Skin Protection:
 - Wear chemically resistant gloves (e.g., nitrile or neoprene).
 - Wear a lab coat or other protective clothing to prevent skin contact.
- Respiratory Protection:
 - If working outside of a fume hood or if dust/vapors are generated, use a NIOSH-approved respirator with an organic vapor cartridge.[3]

3. Handling Procedures:

- Avoid inhalation of dust or vapors.
- Prevent contact with skin and eyes.
- Do not eat, drink, or smoke in areas where the chemical is handled.
- Wash hands thoroughly after handling.

4. Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.
- Keep away from incompatible materials such as strong oxidizing agents.

Spill and Emergency Procedures

Spill Response:

- Evacuate the area and ensure adequate ventilation.
- Wear appropriate PPE as outlined above.
- For small spills, carefully sweep up the solid material, avoiding dust generation.
- Place the spilled material into a sealed, labeled container for disposal.
- Clean the spill area with a suitable solvent (e.g., acetone) followed by soap and water.^[3]

First Aid Measures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.
- Skin Contact: Immediately wash the affected area with soap and water. Remove contaminated clothing. Seek medical attention if irritation persists.
- Inhalation: Move the affected person to fresh air. If breathing is difficult, provide oxygen. Seek medical attention.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.

Disposal Plan

The disposal of **2,4,5-Trimethylbenzaldehyde** and its contaminated waste must be handled as hazardous waste in accordance with all local, state, and federal regulations.

Waste Collection and Segregation:

- Collect all waste, including unused chemical, contaminated PPE, and spill cleanup materials, in a designated and properly labeled hazardous waste container.

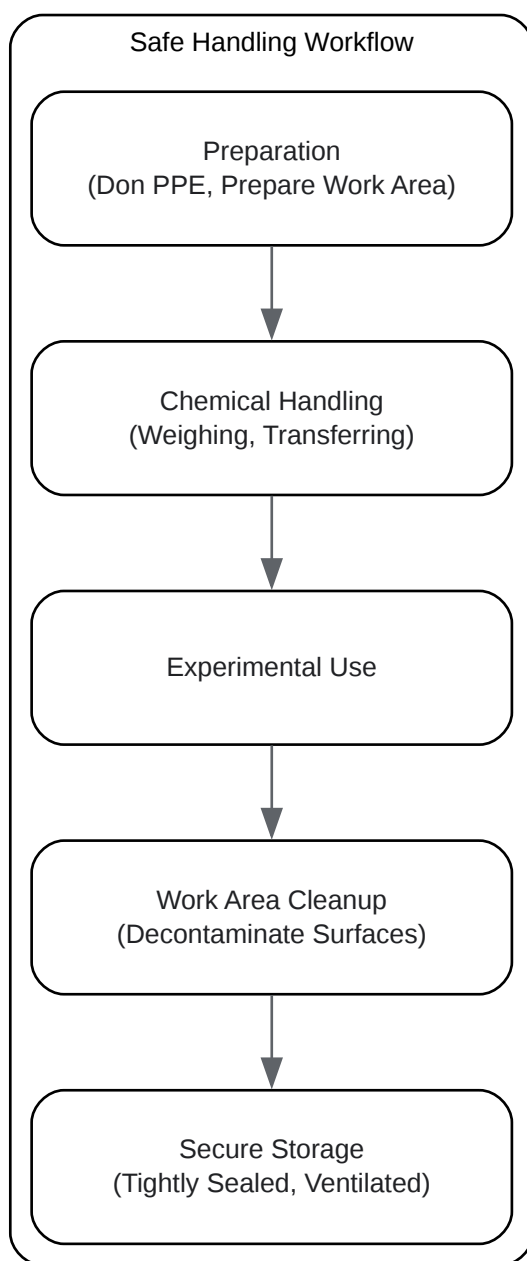
- The label should clearly identify the contents as "Hazardous Waste: **2,4,5-Trimethylbenzaldehyde**" and include the accumulation start date.
- Store the waste container in a designated satellite accumulation area, away from incompatible materials.

Disposal Procedure:

- Contact your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor to arrange for pickup and disposal.
- Do not dispose of this chemical down the drain or in the regular trash.

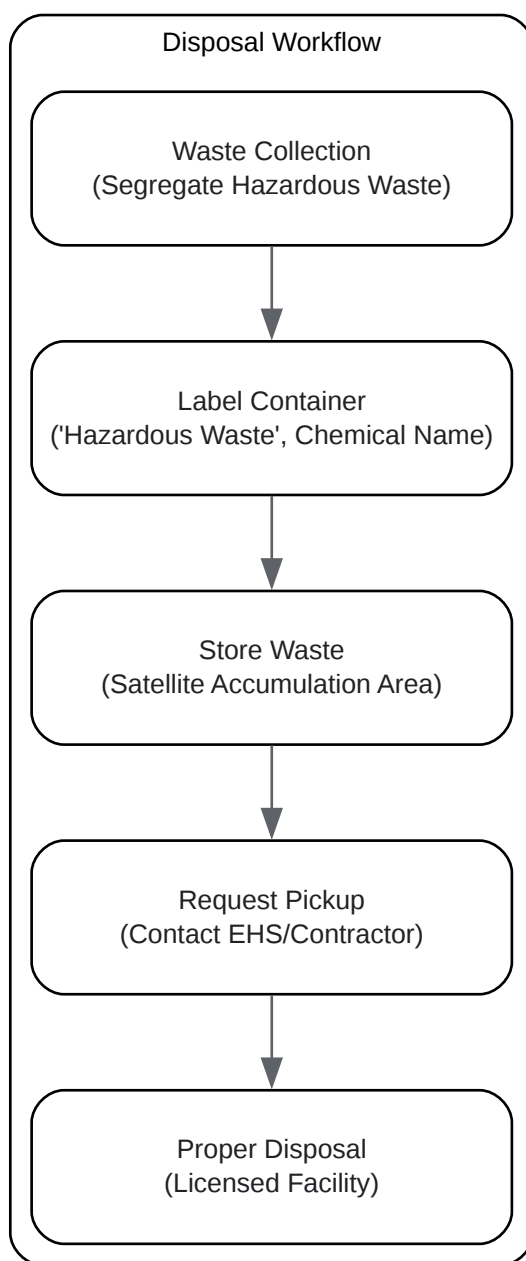
Workflow Diagrams

The following diagrams illustrate the key workflows for handling and disposing of **2,4,5-Trimethylbenzaldehyde**.



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Caption: Safe Handling Workflow for **2,4,5-Trimethylbenzaldehyde**.



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Caption: Waste Disposal Workflow for **2,4,5-Trimethylbenzaldehyde**.

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References

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- 2. BENZALDEHYDE | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
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- To cite this document: BenchChem. [Safe Handling and Disposal of 2,4,5-Trimethylbenzaldehyde: A Comprehensive Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1202114#personal-protective-equipment-for-handling-2-4-5-trimethylbenzaldehyde]

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